

Essential Safety and Operational Guide for Handling Ketorolac

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Ketorolac(1-)

Cat. No.: B1256309

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This guide provides comprehensive safety and logistical information for the handling of Ketorolac in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals by outlining essential personal protective equipment, operational plans, and disposal protocols.

Hazard Identification and Personal Protective Equipment (PPE)

Ketorolac is considered a hazardous substance.[1] It is toxic if swallowed, may cause skin and eye irritation, and may cause respiratory irritation.[2] Furthermore, it is suspected of damaging fertility or the unborn child and may cause damage to organs through prolonged or repeated exposure.[3][4] Adherence to proper PPE guidelines is mandatory to minimize exposure risks.

Table 1: Recommended Personal Protective Equipment for Handling Ketorolac

Protection Type	Specification	Citation(s)
Hand Protection	Impervious disposable gloves (e.g., Nitrile or Latex). Double gloving is recommended for bulk processing operations.	[5][6]
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.	[7]
Skin and Body Protection	Wear appropriate protective gloves and clothing to prevent skin exposure. An impervious disposable protective suit is recommended for bulk processing and in case of potential skin contact.	[6][7]
Respiratory Protection	For routine handling of small quantities in a well-ventilated area, a dust respirator may be sufficient.[1] If exposure limits are exceeded, or for large spills, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.[7] For quantities over 1 kilogram, a full-face negative pressure or supplied-air respirator should be considered.[1]	[1][7]

Operational and Disposal Plans

The following step-by-step guidance outlines the procedures for the safe handling, storage, spill management, and disposal of Ketorolac.

Handling Procedures

- Preparation: Before handling, ensure that all safety precautions have been read and understood.[3] Obtain special instructions before use.[4]
- Engineering Controls: Handle Ketorolac in a well-ventilated area.[1] The use of a chemical fume hood is recommended to minimize inhalation exposure.[7] Ensure that eyewash stations and safety showers are in close proximity to the workstation.[7]
- Personal Decontamination: Wash hands thoroughly with soap and water after handling the compound.[8]
- General Handling: Avoid all personal contact, including inhalation and contact with skin and eyes.[1] Do not breathe dust, vapor, mist, or gas.[7] Avoid the formation of dust.[7]

Storage Protocols

- Container Management: Keep containers tightly closed in a dry, cool, and well-ventilated place.[4][9]
- Environmental Conditions: Protect from moisture and light.[7][9] Store away from heat and sources of ignition.[8]
- Incompatible Materials: Store away from incompatible materials such as strong oxidizing agents, strong acids, and bases.[4][7]

Spill Management

- Minor Spills:
 - Clean up spills immediately.[1]
 - Use dry clean-up procedures and avoid generating dust.[1]

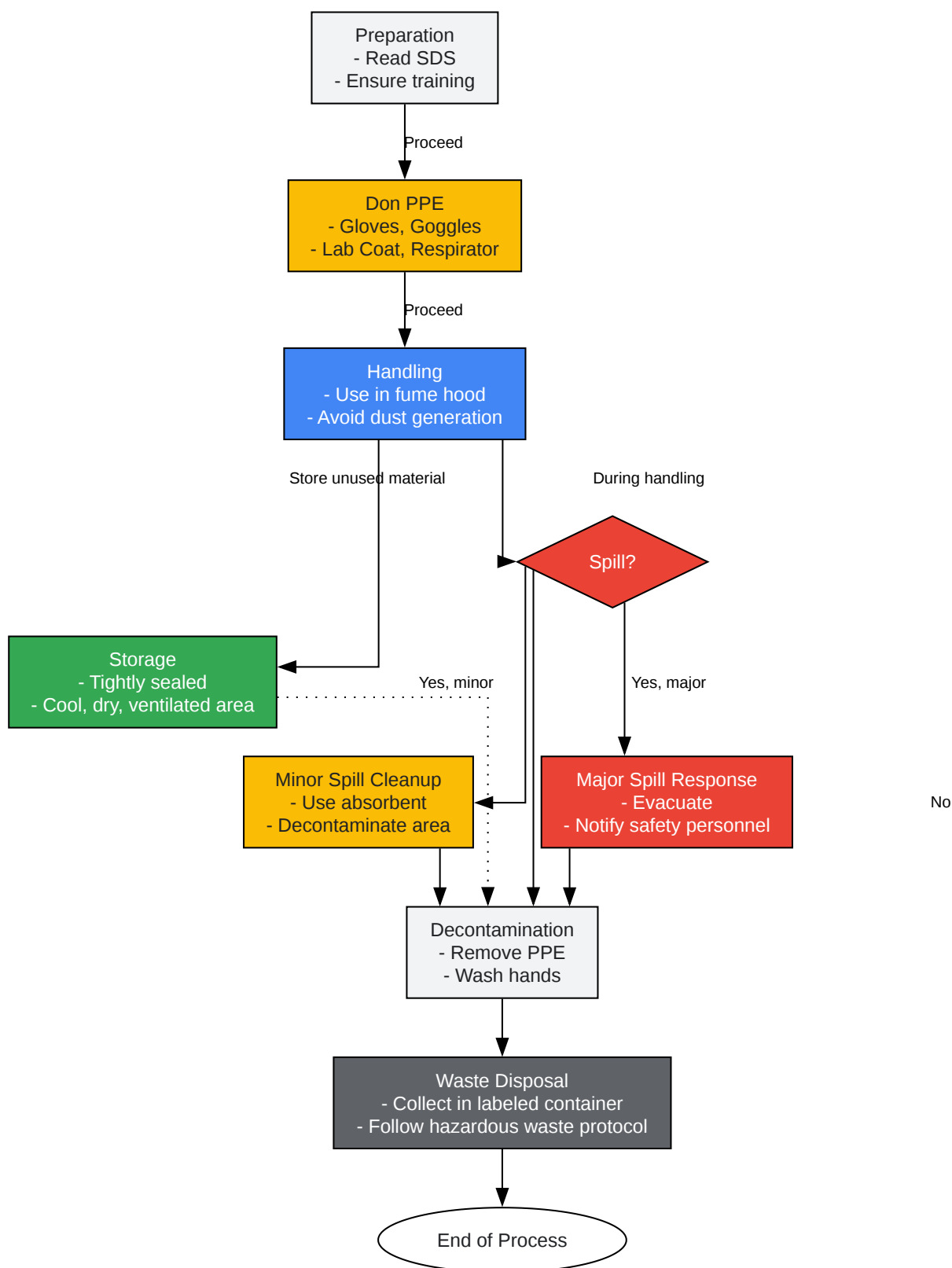
- Wear appropriate PPE, including protective clothing, gloves, safety glasses, and a dust respirator.[1]
- Collect the spilled material with an absorbent material and place it in an impervious, sealed container for disposal.[8][10]
- Thoroughly clean the spill area.[3]
- Major Spills:
 - Evacuate non-essential personnel from the affected area.[3][10]
 - Move upwind from the spill.[1]
 - Alert the appropriate emergency response team or fire brigade, informing them of the location and nature of the hazard.[1]
 - Cleanup operations should only be performed by trained personnel wearing appropriate PPE, including a self-contained breathing apparatus.[2][3]
 - Prevent the spillage from entering drains or water courses.[1]

Disposal Plan

- Waste Characterization: Ketorolac and its container must be disposed of as hazardous waste.[1]
- Disposal Procedures: All waste disposal must be conducted in accordance with local, state, and federal regulations.[1]
- Container Disposal: Empty containers may still present a chemical hazard.[1] If not being returned to the supplier, they should be punctured to prevent re-use and disposed of at an authorized landfill.[1] Retain all label warnings.[1]
- Contaminated Materials: All contaminated materials, including absorbent materials used for spills and disposable PPE, should be placed in a sealed, appropriately labeled container for disposal as hazardous waste.[10]

Experimental Workflow Visualization

The following diagram illustrates the standard workflow for the safe handling of Ketorolac in a laboratory setting.



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Caption: Workflow for Safe Handling of Ketorolac.

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